

CHIR-124 Solubility Profile

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Compound Focus: Chir-124

CAS No.: 405168-58-3

Cat. No.: S548233

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The table below summarizes the key solubility data for **CHIR-124**, which is crucial for planning your experiments [1] [2] [3].

Solvent	Solubility	Notes
DMSO	~7 mg/mL (~16.7 mM)	Primary solvent for stock solutions. Hygroscopic DMSO can significantly reduce solubility; use fresh, newly opened containers. [1] [3].
Water	Insoluble [1] [2]	Not suitable for direct dissolution.
Ethanol	Insoluble [1] [2]	Not suitable for direct dissolution.

Preparation & Troubleshooting Guides

Preparing Stock Solutions

For *in vitro* work, DMSO is the recommended solvent. Follow these steps for the best results [1] [3]:

- **Warm the tube:** Briefly warm the vial containing **CHIR-124** and the DMSO to **37°C**.
- **Use sonication:** Place the vial in an **ultrasonic bath** for a short period to aid dissolution.
- **Concentration:** Aim for a stock concentration of **7-25 mM** (approximately 3-7 mg/mL).

- **Storage:** Aliquot and store stock solutions at **-20°C** or **-80°C** to maintain stability and avoid repeated freeze-thaw cycles. Stored correctly, the stock solution is stable for at least one year at -20°C or two years at -80°C [3].

Preparing for In Vivo Administration

If your research requires administration to animal models, you can use the following formulations to create a homogeneous suspension for oral dosing [1] [3].

Protocol	Solvents & Order of Addition	Final Suspension
Protocol 1 (Clear Solution)	1. 10% DMSO 2. 40% PEG 300 3. 5% Tween 80 4. 45% Saline [3]	≥ 0.71 mg/mL (1.69 mM)
Protocol 2 (Clear Solution)	1. 10% DMSO 2. 90% Corn Oil [3]	≥ 0.71 mg/mL (1.69 mM)
Supplier Protocol	Captisol (a specific formulation of sulfobutyl ether beta-cyclodextrin) [1] [2]	≥ 5 mg/mL

Key Note on Preparation: When following these protocols, you must add the solvents **one by one and in the specified order**. Ensure the mixture is a clear solution before adding the next solvent. Physical methods like vortexing, sonication, or a warm water bath can be used to aid dissolving [1] [3].

Frequently Asked Questions

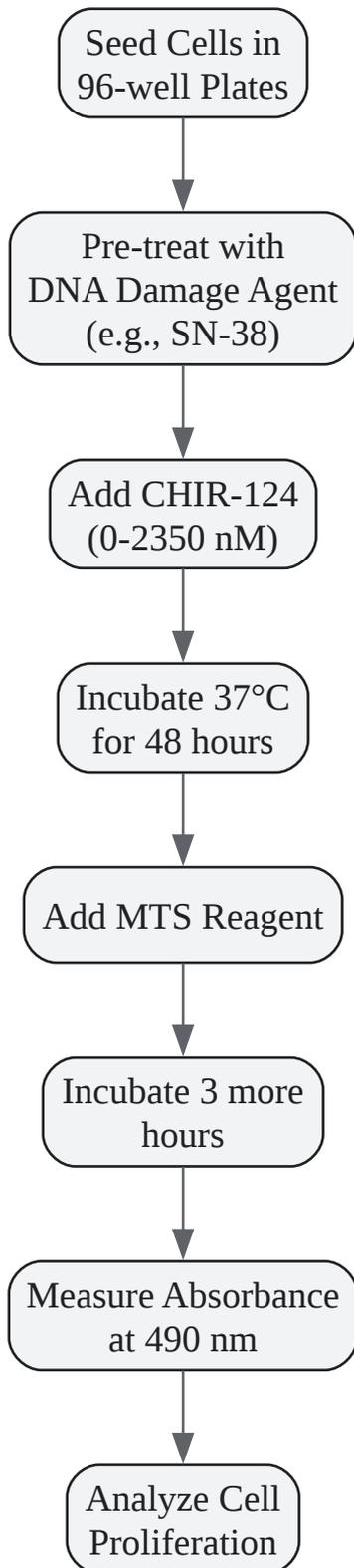
Q1: Why won't my CHIR-124 dissolve completely in DMSO, even at the suggested concentration? This is most likely due to old or moisture-absorbing DMSO. **CHIR-124** is sensitive to water content in the solvent. Always use **fresh, dry, newly opened DMSO** for preparing your stock solutions [1] [3].

Q2: Can I use water or ethanol to dissolve CHIR-124? No, the technical datasheets consistently report that **CHIR-124** is **insoluble** in both water and ethanol [1] [2]. Attempting to use these solvents will not yield a usable solution.

Q3: What is a typical working concentration for cell-based assays? Reported concentrations for *in vitro* cytotoxicity assays vary by cell line but generally fall in the range of **nanomolar to low micromolar** (e.g.,

0-2350 nM). The specific effective concentration depends on your cell type and whether **CHIR-124** is used alone or in combination with another agent like camptothecin [1] [2].

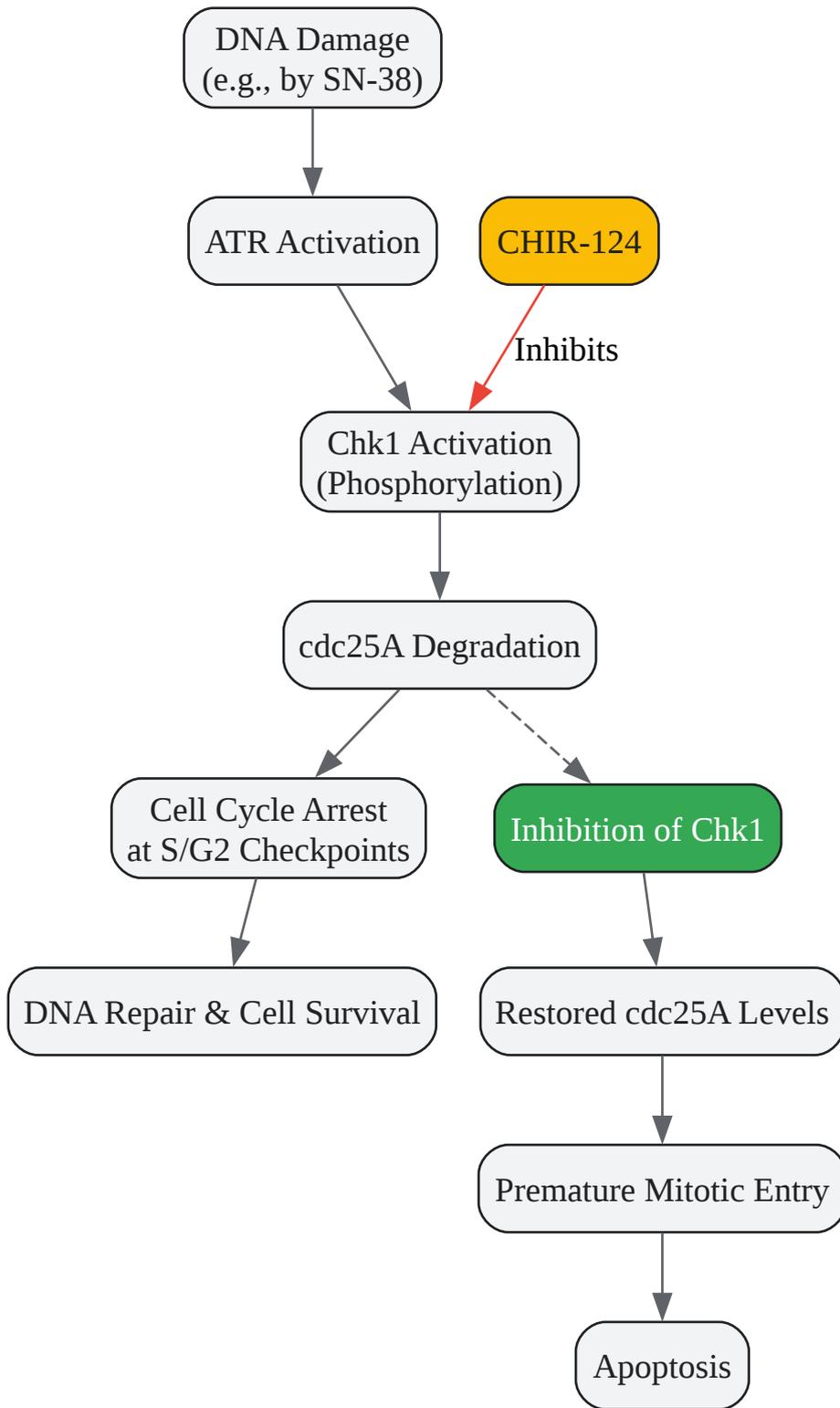
Q4: How is CHIR-124 used in a typical experimental workflow? **CHIR-124** is often used in combination with DNA-damaging agents to study checkpoint inhibition. The diagram below outlines a common workflow from cell treatment to analysis.



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*Typical workflow for a cell proliferation/cytotoxicity assay using **CHIR-124** in combination with a topoisomerase I poison [1] [2].*

Q5: What is the core mechanism of action I should be aware of? **CHIR-124** is a potent and selective inhibitor of Checkpoint kinase 1 (Chk1). It abrogates DNA damage-induced cell cycle checkpoints (S and G2-M), which can potentiate apoptosis, especially in p53-mutant cancer cells. The following diagram illustrates its role in this pathway.



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*Simplified mechanism of **CHIR-124**. By inhibiting Chk1, it prevents the degradation of cdc25A, forcing damaged cells into mitosis and leading to apoptotic cell death [1] [4].*

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